

Application Notes and Protocols for Water Hardness Determination using Calmagite EDTA Titration

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Compound of Interest

Compound Name: Calmagite

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These application notes provide a detailed protocol for the determination of water hardness using a complexometric titration with ethylenediaminetetraacetic acid (EDTA) and **Calmagite** as the indicator. This method is a reliable and widely used analytical technique for quantifying the concentration of divalent metal ions, primarily calcium (Ca^{2+}) and magnesium (Mg^{2+}), which are the main contributors to water hardness.

Principle of the Method

Complexometric titration is a type of volumetric analysis where the formation of a colored complex is used to indicate the endpoint of a titration.[1] In this application, EDTA, a hexadentate ligand, is used as the titrant.[2] EDTA forms very stable, colorless, 1:1 complexes with divalent metal ions like Ca^{2+} and Mg^{2+} . [3][4]

The key steps are:

- The water sample is buffered to a pH of approximately 10.[2][5] This is the optimal pH for the formation of stable metal-EDTA complexes and for the proper functioning of the **Calmagite** indicator.[6] An ammonia-ammonium chloride buffer is typically used for this purpose.[7]
- A small amount of **Calmagite** indicator is added to the water sample. **Calmagite** is a metallochromic indicator that forms a wine-red complex with the Ca^{2+} and Mg^{2+} ions present

in the water.[7][8]

- The sample is then titrated with a standard solution of EDTA. The EDTA first reacts with the free Ca^{2+} and Mg^{2+} ions in the solution.
- Once all the free metal ions have been complexed by the EDTA, the EDTA then removes the metal ions that are bound to the **Calmagite** indicator.[7]
- This displacement causes the indicator to revert to its free, uncomplexed form, which is blue in color.[8] The sharp color change from wine-red to blue signals the endpoint of the titration.
[9]

Data Presentation

Table 1: Reagent and Solution Preparation

Reagent/Solution	Preparation	Concentration
Standard EDTA Solution	Dissolve 3.723 g of analytical grade disodium EDTA dihydrate in deionized water and dilute to 1000 mL. [10] Standardize against a primary standard calcium carbonate solution.	0.01 M
Calmagite Indicator	Dissolve 0.05 g of Calmagite in 100 mL of deionized water. [11] Store in a dark, polyethylene bottle. The solution is stable for at least 12 months. [11]	0.05% (w/v)
Buffer Solution (pH 10)	Dissolve 16.9 g of ammonium chloride (NH ₄ Cl) in 143 mL of concentrated ammonium hydroxide (NH ₄ OH). Add 1.25 g of magnesium salt of EDTA and dilute to 250 mL with deionized water. [10]	-
Standard Calcium Carbonate Solution	Accurately weigh 1.000 g of anhydrous calcium carbonate (CaCO ₃) and transfer to a 1000 mL volumetric flask. Add 1:1 HCl dropwise until the CaCO ₃ is completely dissolved. Add 200 mL of deionized water and boil for a few minutes to expel CO ₂ . Cool, add a few drops of methyl red indicator, and adjust the color to an intermediate orange with 3N NH ₄ OH or 1:1 HCl. Dilute to	1.00 mg CaCO ₃ /mL

the mark with deionized water.

[5][10]

Table 2: Water Hardness Classification

Hardness Range (mg/L as CaCO ₃)	Classification
0 - 60	Soft
61 - 120	Moderately hard
121 - 180	Hard
> 180	Very hard

Source: This classification is widely used and cited in various water quality resources.[5][12]

Experimental Protocols

3.1. Standardization of EDTA Solution

- Pipette 25.00 mL of the standard calcium carbonate solution into a 250 mL Erlenmeyer flask.
- Add 1-2 mL of the pH 10 buffer solution.
- Add 1-2 drops of **Calmagite** indicator solution. The solution should turn wine-red.
- Titrate with the prepared EDTA solution from a burette until the color changes from wine-red to blue.
- Record the volume of EDTA used.
- Repeat the titration at least two more times to obtain concordant results.
- Calculate the exact molarity of the EDTA solution.

3.2. Titration of Water Sample

- Pipette a suitable volume (e.g., 50.00 mL or 100.00 mL) of the water sample into a 250 mL Erlenmeyer flask.[13]
- Add 1-2 mL of the pH 10 buffer solution.[10]
- Add 1-2 drops of **Calmagite** indicator solution.[5] If Ca^{2+} or Mg^{2+} ions are present, the solution will turn wine-red.
- Titrate with the standardized EDTA solution from a burette, with constant swirling, until the color changes from wine-red to a distinct blue.[14]
- Record the volume of EDTA solution used.
- Perform a blank titration using deionized water instead of the sample to account for any hardness in the reagents.[10] Subtract the blank volume from the sample titration volume.
- Repeat the titration with the water sample for precision.

3.3. Calculation of Water Hardness

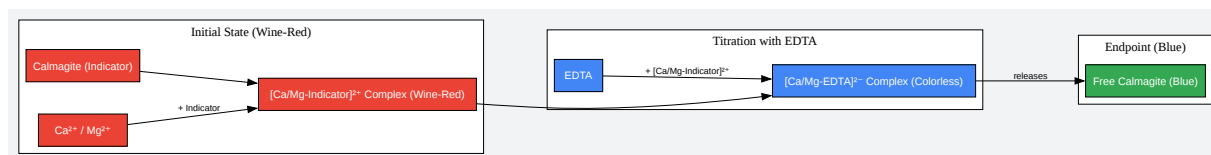
The total hardness of the water is calculated as mg/L of calcium carbonate (CaCO_3) using the following formula:

$$\text{Total Hardness (as mg/L CaCO}_3\text{)} = (V \times M \times 100.09 \times 1000) / S$$

Where:

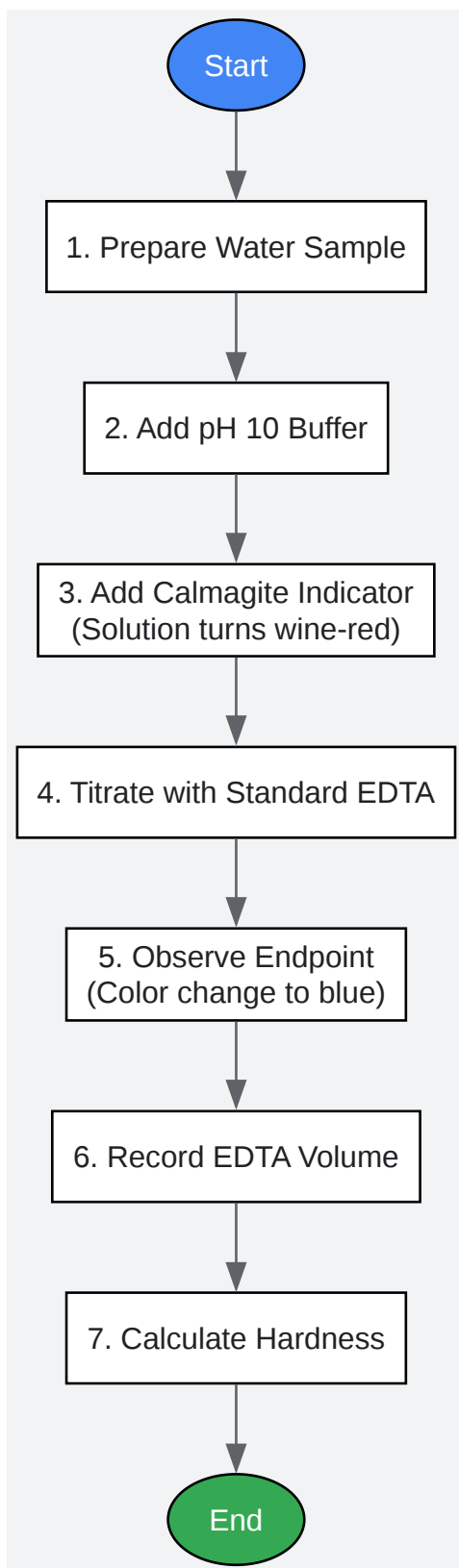
- V = Volume of EDTA solution used for the sample (in L), corrected for the blank.
- M = Molarity of the EDTA solution (in mol/L).
- 100.09 = Molar mass of CaCO_3 (in g/mol).
- 1000 = Conversion factor from g to mg.
- S = Volume of the water sample taken (in L).

Mandatory Visualizations



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Caption: Chemical reactions in **Calmagite** EDTA titration.



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References

- 1. Complexometric Titration: Principles & Procedure Explained [vedantu.com]
- 2. How to Determine Water Hardness Using Titration - Olympian Water Testing, LLC [olympianwatertesting.com]
- 3. Determining Total Hardness in Water Chemistry Tutorial [ausetute.com.au]
- 4. medium.com [medium.com]
- 5. learnbin.net [learnbin.net]
- 6. Calmagite | TargetMol [targetmol.com]
- 7. chem.uci.edu [chem.uci.edu]
- 8. youtube.com [youtube.com]
- 9. gspchem.com [gspchem.com]
- 10. bspublications.net [bspublications.net]
- 11. Preparation of Titration Indicators [dhanlaldelloyd.tripod.com]
- 12. mt.com [mt.com]
- 13. Determination of Hardness of Water [staff.buffalostate.edu]
- 14. uobabylon.edu.iq [uobabylon.edu.iq]
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